

Chemical structure and IUPAC name of methyl 2-phenylbenzoate.

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Compound of Interest

Compound Name: *Methyl biphenyl-2-carboxylate*

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An In-depth Technical Guide to Methyl 2-Phenylbenzoate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, synthesis, and potential applications of methyl 2-phenylbenzoate. The information is intended to serve as a valuable resource for professionals in the fields of chemical research, drug development, and materials science.

Chemical Structure and IUPAC Name

Methyl 2-phenylbenzoate, also known by its systematic IUPAC name methyl [1,1'-biphenyl]-2-carboxylate, is an aromatic ester. Its chemical structure consists of a biphenyl backbone where a methyl ester group is located at the 2-position of one of the phenyl rings.

Chemical Structure:

IUPAC Name: methyl 2-phenylbenzoate.[\[1\]](#)

Synonyms: Methyl [1,1'-biphenyl]-2-carboxylate, Methyl 2-phenylbenzoate.[\[1\]](#)

CAS Number: 16605-99-5.[\[1\]](#)

Physicochemical Properties

A summary of the key physicochemical properties of methyl 2-phenylbenzoate is presented in the table below. These properties are crucial for understanding the compound's behavior in various experimental and industrial settings.

Property	Value
Molecular Formula	C ₁₄ H ₁₂ O ₂
Molecular Weight	212.24 g/mol
Appearance	White to light yellow powder or crystal
Melting Point	60-61 °C
Boiling Point	359.4 °C at 760 mmHg
Density	1.083 g/cm ³

Experimental Protocols: Synthesis of Methyl 2-Phenylbenzoate

The synthesis of methyl 2-phenylbenzoate can be achieved through several methods. A common and effective approach is the esterification of 4'-methylbiphenyl-2-carboxylic acid.[\[2\]](#)

Method: Esterification of 4'-Methylbiphenyl-2-carboxylic acid

This protocol describes the synthesis of a derivative, methyl 4'-methylbiphenyl-2-carboxylate, which follows a similar esterification principle.

Materials:

- 4'-Methylbiphenyl-2-carboxylic acid
- Anhydrous methanol
- Dicyclohexylcarbodiimide (DCC)

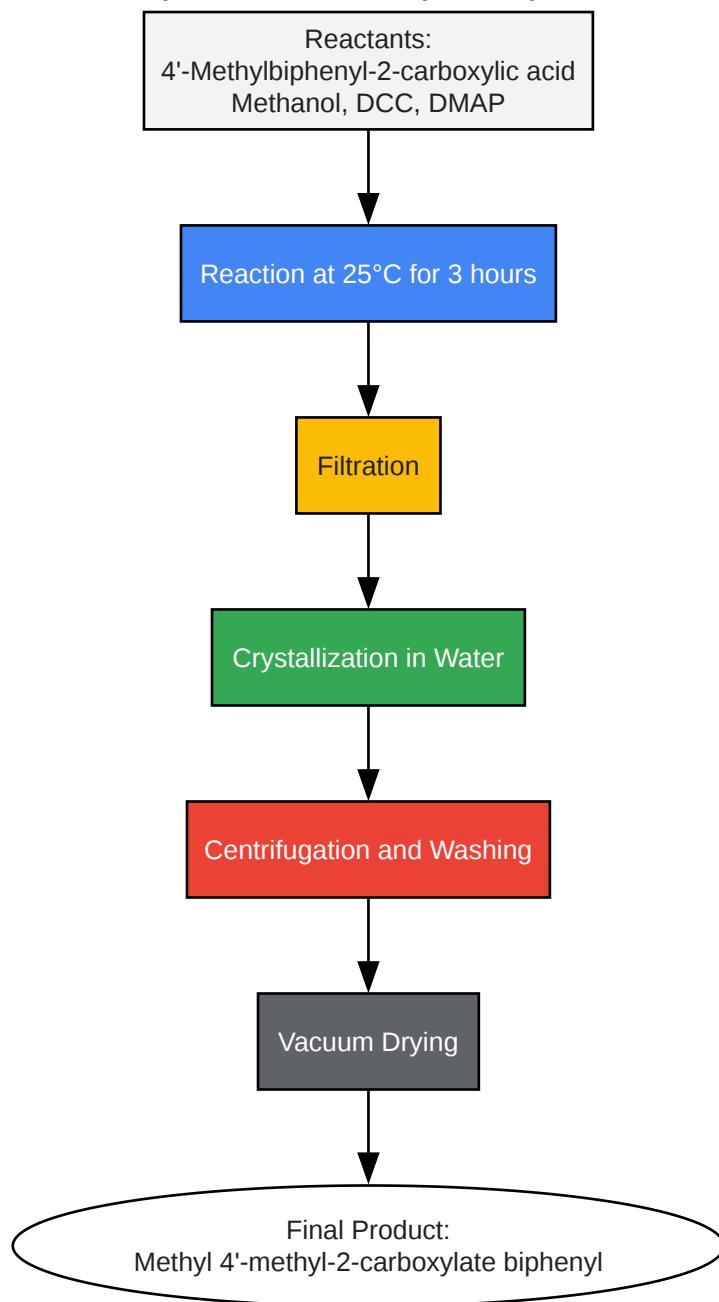
- 4-Dimethylaminopyridine (DMAP)

Procedure:

- To a reaction kettle, add 5.30 kg of 4'-methyl-2-carboxylic acid biphenyl and 10.60 kg of anhydrous methanol.
- Add 5.83 kg of DCC and 0.09 kg of DMAP to the mixture.
- Allow the reaction to proceed at 25 °C for 3 hours.
- After the reaction is complete, filter the mixture.
- Transfer the filtrate to another reactor and add 50.00 kg of water.
- Stir the solution to induce crystallization.
- Centrifuge the mixture and wash the solid product until it is neutral.
- Dry the product under vacuum at 40 °C for 24 hours to obtain methyl 4'-methyl-2-carboxylate biphenyl.

Logical Workflow for the Synthesis:

Workflow for the Synthesis of a Methyl Phenylbenzoate Derivative

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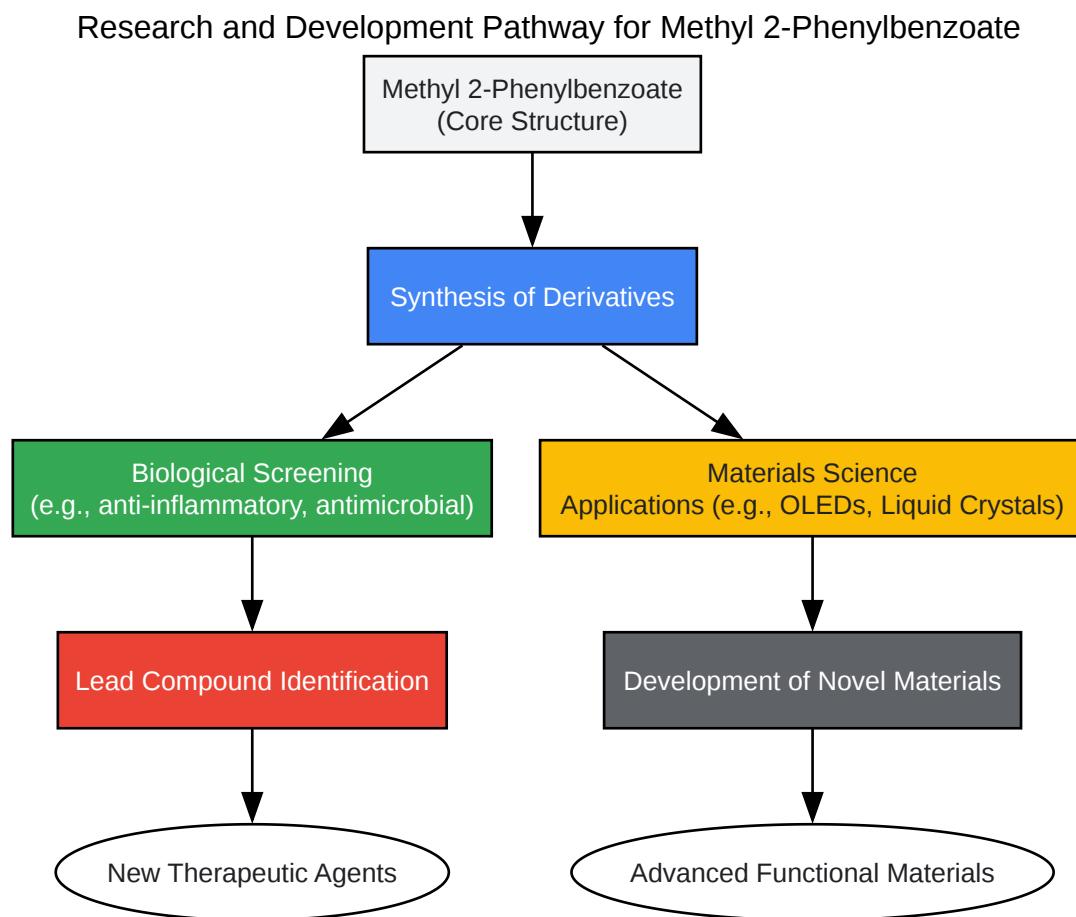
Caption: A flowchart illustrating the key steps in the synthesis of a methyl phenylbenzoate derivative.

Potential Applications and Research Directions

Derivatives of methyl 2-phenylbenzoate are of significant interest in medicinal chemistry. For instance, they serve as intermediates in the synthesis of telmisartan analogues, which are angiotensin II receptor antagonists used in the management of hypertension.^[3] The biphenyl scaffold is a common structural motif in many biologically active compounds, suggesting that methyl 2-phenylbenzoate and its derivatives could be valuable building blocks for the development of novel therapeutic agents.

Further research into the biological activities of methyl 2-phenylbenzoate is warranted. Screening for activities such as anti-inflammatory, antimicrobial, and anticancer properties could unveil new pharmacological applications. Additionally, the unique structural features of this compound may lend themselves to applications in materials science, such as in the development of liquid crystals or organic light-emitting diodes (OLEDs).

Logical Relationship of Research and Development:



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Caption: A diagram showing the potential research and development pathways originating from methyl 2-phenylbenzoate.

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